

Ayanin purity verification method 99.65%

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ayanin

CAS No.: 572-32-7

Cat. No.: S625642

Get Quote

Purity and Specification Data

The quantitative data for **Ayanin** from different suppliers is summarized in the table below for easy comparison.

Parameter	Supplier A (TargetMol)	Supplier B (ALB Technology)
CAS Number	572-32-7 [1]	572-32-7 [2]
Molecular Formula	C18H16O7 [1]	C18H16O7 [2]
Molecular Weight	344.32 [1]	344.32 [2]
Purity	99.65% [1]	98% [2]
Analytical Methods	(Information not specified in search results)	HPLC, NMR [2]
Pack Size	1 mg - 200 mg [1]	5 mg [2]

Experimental Protocols for Purity Verification

While the search results do not provide detailed, step-by-step lab procedures for **Ayanin**, they confirm that **High-Performance Liquid Chromatography (HPLC)** and **Nuclear Magnetic Resonance (NMR)** are

standard methods for verifying its purity and identity [2]. The following protocols outline the general application of these techniques.

1. High-Performance Liquid Chromatography (HPLC) Method HPLC separates the components in a sample to determine the percentage of the target compound.

- **Sample Preparation:** Dissolve the **Ayanin** sample in a suitable high-purity solvent like DMSO to a known concentration (e.g., 1 mg/mL). Ensure the sample is completely dissolved and homogeneous. Filter the solution through a 0.22 μm membrane filter to remove any particulate matter.
- **Instrument Setup:**
 - **Column:** Use a reverse-phase C18 column.
 - **Mobile Phase:** A common starting point is a gradient of water (with 0.1% formic acid) and acetonitrile.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** Ultraviolet (UV) detection at a wavelength suitable for flavonoids (e.g., 254 nm or 350 nm).
 - **Column Temperature:** Maintain at 40°C.
- **Execution and Analysis:**
 - Inject the prepared sample.
 - Run the HPLC gradient and record the chromatogram.
 - The purity is calculated by determining the area percentage of the **Ayanin** peak relative to the total area of all peaks in the chromatogram. A purity of 99.65% indicates that the **Ayanin** peak constitutes that percentage of the total integrated area.

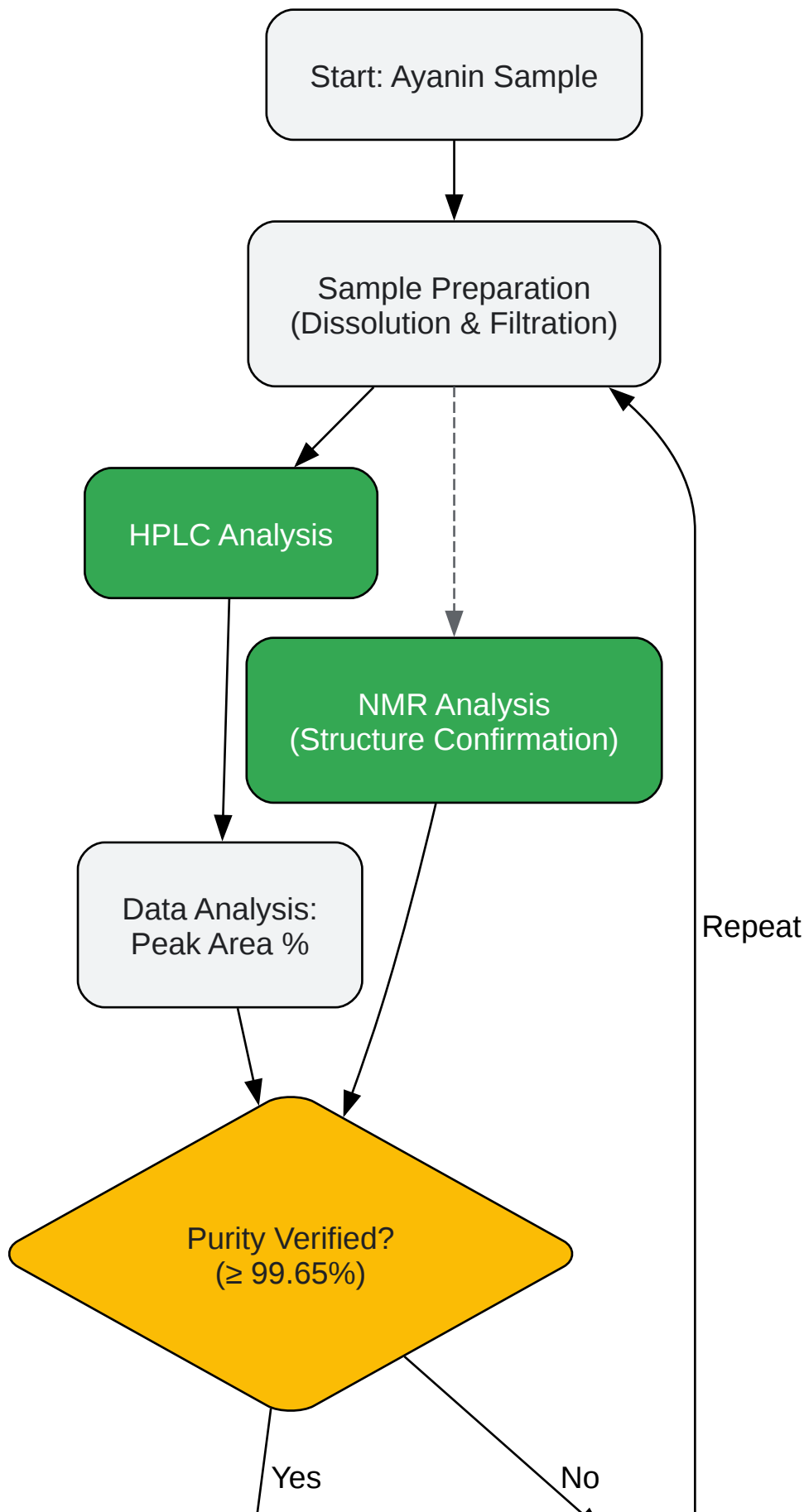
2. Nuclear Magnetic Resonance (NMR) Spectroscopy Method NMR is used to confirm the molecular structure and identity of the compound.

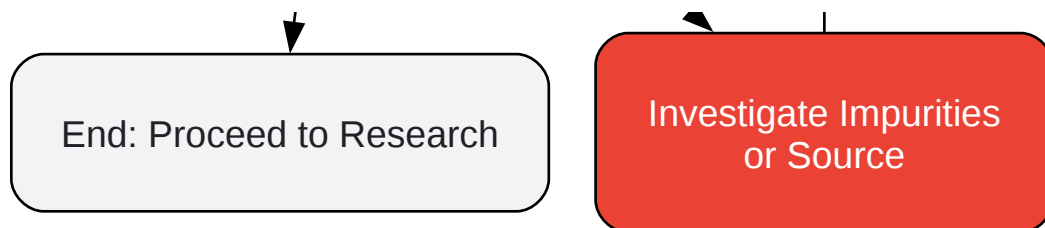
- **Sample Preparation:** Dissolve a precise amount of **Ayanin** (typically 2-5 mg) in a deuterated solvent like DMSO-d₆.
- **Data Acquisition:**
 - Transfer the solution to a high-quality NMR tube.
 - Acquire standard 1D and 2D NMR spectra (e.g., ¹H NMR, ¹³C NMR, COSY, HSQC).
- **Data Interpretation:** Analyze the obtained spectra and verify that the chemical shifts, coupling constants, and integration ratios match the known structure of **Ayanin**. The absence of extraneous peaks in the ¹H NMR spectrum is a key indicator of high purity.

Experimental Workflow and Verification Pathway

To help visualize the purity verification process and the relationship between **Ayanin**'s identity and its analytical methods, I have created the following diagrams using Graphviz.

Diagram 1: Ayanin Purity Verification Workflow This diagram outlines the key decision points and methods in the verification process.





Click to download full resolution via product page

Diagram 2: Ayanin Identity and Analysis Relationship This diagram shows how **Ayanin's** chemical identity links to the analytical techniques used for verification.

Frequently Asked Questions (FAQs)

Q1: The HPLC report shows a purity of 98%, but the supplier claims 99.65%. What could be the reason?

- **A:** Discrepancies can arise from different calculation methods. The supplier's higher value may be the **area percentage** from a specific wavelength, while a lower value could be a **peak area normalized at all wavelengths**, which is more sensitive to impurities. Always request the **Certificate of Analysis (CoA)** detailing the exact method used [1] [2].

Q2: How should I handle and store Ayanin to maintain its purity for long-term research?

- **A:** For long-term stability, **Ayanin** should be stored as a powder at **-20°C**. When dissolved, prepare a concentrated stock solution in DMSO (e.g., 245 mg/mL) and store it at **-80°C** for up to one year. Avoid repeated freeze-thaw cycles [1].

Q3: Besides HPLC, what other technique can I use to confirm that the compound is indeed Ayanin?

- **A:** **NMR spectroscopy** is the primary technique for structural confirmation. It verifies the compound's identity by analyzing its hydrogen and carbon skeleton, ensuring it matches the known structure of **Ayanin** [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Ayanin | IL Receptor | PARP | PDE | P450 [targetmol.com]

2. 572-32-7 | Ayanin - ALB Technology [albtechnology.com]

To cite this document: Smolecule. [Ayanin purity verification method 99.65%]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b625642#ayanin-purity-verification-method-99-65>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com